

Essential Safety and Logistics for Handling 5'-Iodo-5'-deoxyadenosine

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Compound of Interest

Compound Name: **5'-Iodo-5'-deoxyadenosine**

Cat. No.: **B014344**

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For researchers, scientists, and drug development professionals, ensuring safe handling and proper disposal of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for **5'-Iodo-5'-deoxyadenosine**, including operational procedures and disposal plans.

Quantitative Data Summary

The following table summarizes key quantitative data for **5'-Iodo-5'-deoxyadenosine**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ IN ₅ O ₃	[1] [2] [3] [4] [5]
Molecular Weight	377.14 g/mol	[1] [2] [3] [4] [5]
Melting Point	178-187 °C	[1] [3] [4]
Boiling Point	671.1 °C at 760 mmHg	[1] [4]
Density	2.53 g/cm ³	[1] [4]
Storage Temperature	-20°C	[1] [3]
Flash Point	359.7 °C	[1] [4]

Personal Protective Equipment (PPE)

While some safety data sheets suggest that no special measures are required for handling **5'-Iodo-5'-deoxyadenosine**, it is best practice to follow standard laboratory safety protocols for handling chemical compounds.^[6] The following PPE is recommended to minimize exposure and ensure safety.^{[7][8][9][10]}

- Eye Protection: Wear chemical safety goggles or glasses with side shields to protect from splashes.^{[10][11]}
- Hand Protection: Use chemical-resistant gloves, such as nitrile rubber.^{[8][10][12]} Gloves should be inspected before use and changed immediately if contaminated.^[12]
- Body Protection: A standard laboratory coat should be worn to protect skin and clothing.^{[9][10]}
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not typically required.^{[6][11]} However, if there is a risk of generating dust or aerosols, a particulate respirator should be used.^[10]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **5'-Iodo-5'-deoxyadenosine** from receipt to disposal.

- Receiving and Storage:
 - Upon receipt, visually inspect the container for any damage or leaks.
 - Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area at the recommended temperature of -20°C.^{[1][3]}
- Preparation and Handling:
 - Handle the compound in a well-ventilated area, such as a chemical fume hood, especially when handling the solid form to avoid inhalation of any dust.
 - Before handling, ensure all necessary PPE is correctly worn.
 - Avoid direct contact with skin and eyes.^[13]

- Wash hands thoroughly after handling the compound.[[13](#)]
- In Case of a Spill:
 - For small spills, absorb the material with an inert absorbent material like sand or vermiculite.[[6](#)]
 - Sweep up the absorbed material and place it into a suitable, labeled container for chemical waste disposal.[[13](#)]
 - Clean the spill area with soap and water.
 - For large spills, evacuate the area and follow your institution's emergency procedures.

First Aid Measures

- After Inhalation: Move the person to fresh air. If symptoms persist, consult a doctor.[[6](#)]
- After Skin Contact: Wash the affected area with soap and plenty of water.[[13](#)]
- After Eye Contact: Rinse the eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[[6](#)][[13](#)]
- After Swallowing: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[[10](#)]

Disposal Plan

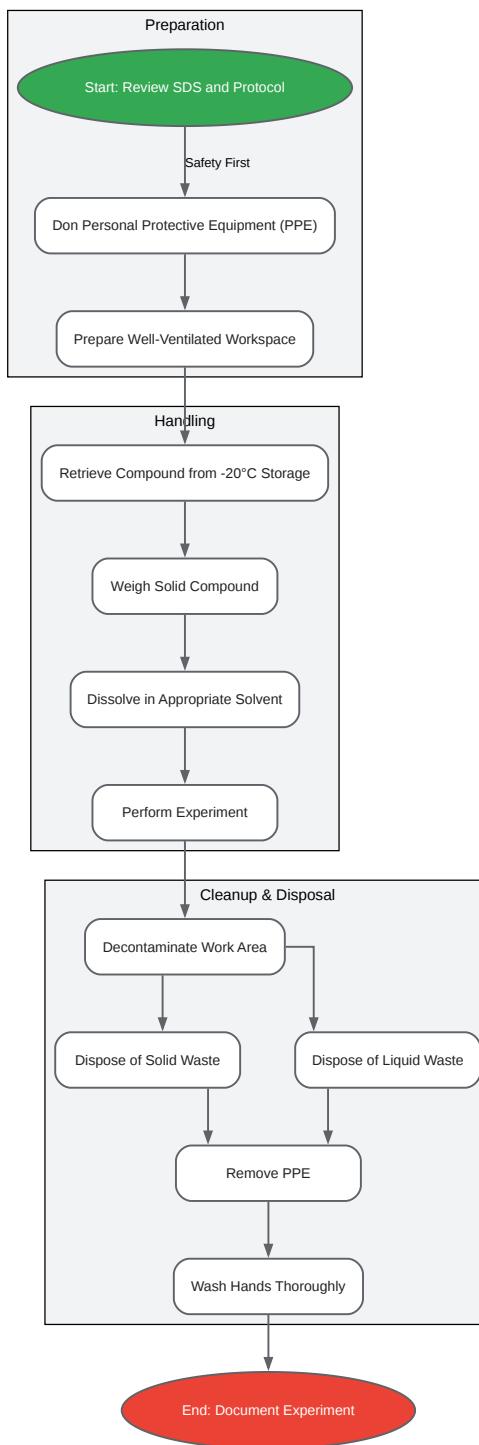
Proper disposal of **5'-Iodo-5'-deoxyadenosine** and its containers is crucial to prevent environmental contamination and ensure compliance with regulations.

- Waste Identification and Collection:
 - Solid Waste: Collect unused or contaminated solid **5'-Iodo-5'-deoxyadenosine** in a dedicated, clearly labeled, and sealed container for chemical waste.[[10](#)]
 - Liquid Waste: If the compound is in a solution, collect it in a labeled, sealed, and appropriate chemical waste container. Do not pour it down the drain.[[10](#)][[11](#)]

- Contaminated Materials: Any materials used to handle the compound (e.g., gloves, weighing paper, pipette tips) should be disposed of as chemical waste in a designated container.[10]
- Storage of Waste:
 - Store waste containers in a designated, secure area away from incompatible materials. The storage area should be cool, dry, and well-ventilated.
- Final Disposal:
 - Arrange for the collection of the chemical waste by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.[10]
 - Ensure that the disposal method complies with all federal, state, and local environmental regulations.[11]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **5'-Iodo-5'-deoxyadenosine** in a laboratory setting.



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Caption: Workflow for handling **5'-Iodo-5'-deoxyadenosine**.

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